

2-(Trifluoromethyl)nicotinic acid structural formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Trifluoromethyl)nicotinic acid

Cat. No.: B023579

[Get Quote](#)

An In-depth Technical Guide to 2-(Trifluoromethyl)nicotinic Acid

This guide provides detailed information on the structural and physical properties of **2-(Trifluoromethyl)nicotinic acid**, a heterocyclic compound relevant to researchers and professionals in drug development and chemical synthesis.

Quantitative Data

The fundamental molecular properties of **2-(Trifluoromethyl)nicotinic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₇ H ₄ F ₃ NO ₂ [1][2][3]
Molecular Weight	191.11 g/mol [1][2][4]
CAS Number	131747-43-8 [1][2]

Structural Formula

2-(Trifluoromethyl)nicotinic acid, also known as 2-(trifluoromethyl)-3-pyridinecarboxylic acid, consists of a pyridine ring substituted with a trifluoromethyl group at the second position and a carboxylic acid group at the third position.[3] The structural arrangement of these functional groups is a key determinant of the molecule's chemical reactivity and pharmacological activity.

Caption: Structural formula of **2-(Trifluoromethyl)nicotinic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. scbt.com [scbt.com]
- 3. 2-(Trifluoromethyl)nicotinic acid | [frontierspecialtychemicals.com]
- 4. 2-(Trifluoromethyl)nicotinic acid CAS#: 131747-43-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [2-(Trifluoromethyl)nicotinic acid structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023579#2-trifluoromethyl-nicotinic-acid-structural-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com